

Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Blue 291

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Compound of Interest

Compound Name: Disperse blue 291G

Cat. No.: B1345536

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for the dyeing of polyester fibers with Disperse Blue 291 in a research laboratory setting. The protocol outlines the necessary reagents, equipment, and step-by-step procedures for dyeing, after-treatment, and evaluation of the dyed fibers.

Overview

Polyester, a synthetic hydrophobic fiber, requires specific dyeing conditions to achieve deep and fast colorations. Disperse dyes, which are non-ionic and have low water solubility, are the primary class of dyes used for polyester. The dyeing process is typically carried out at high temperatures (around 130°C) under pressure to facilitate the diffusion of the dye molecules into the amorphous regions of the polyester fibers.^{[1][2][3]} A subsequent reduction clearing process is crucial to remove unfixed dye from the fiber surface, thereby improving the wash fastness of the dyeing.^{[4][5][6]} This protocol details a standard high-temperature exhaust dyeing method for Disperse Blue 291 on polyester fibers.

Disperse Blue 291 Properties:^{[7][8]}

Property	Value
C.I. Name	Disperse Blue 291
CAS Number	83929-84-4 / 56548-64-2[7][8]
Molecular Formula	C ₁₉ H ₂₁ BrN ₆ O ₆ [7][8]
Molecular Weight	509.31 g/mol [7][8]
Class	Azo[7][8]
Application	Primarily for dyeing and printing on polyester and its blends.[7][8][9]

Experimental Protocols

This section provides detailed methodologies for the dyeing of polyester fibers with Disperse Blue 291, including dyebath preparation, the dyeing cycle, reduction clearing, and colorfastness testing.

2.1. Materials and Reagents

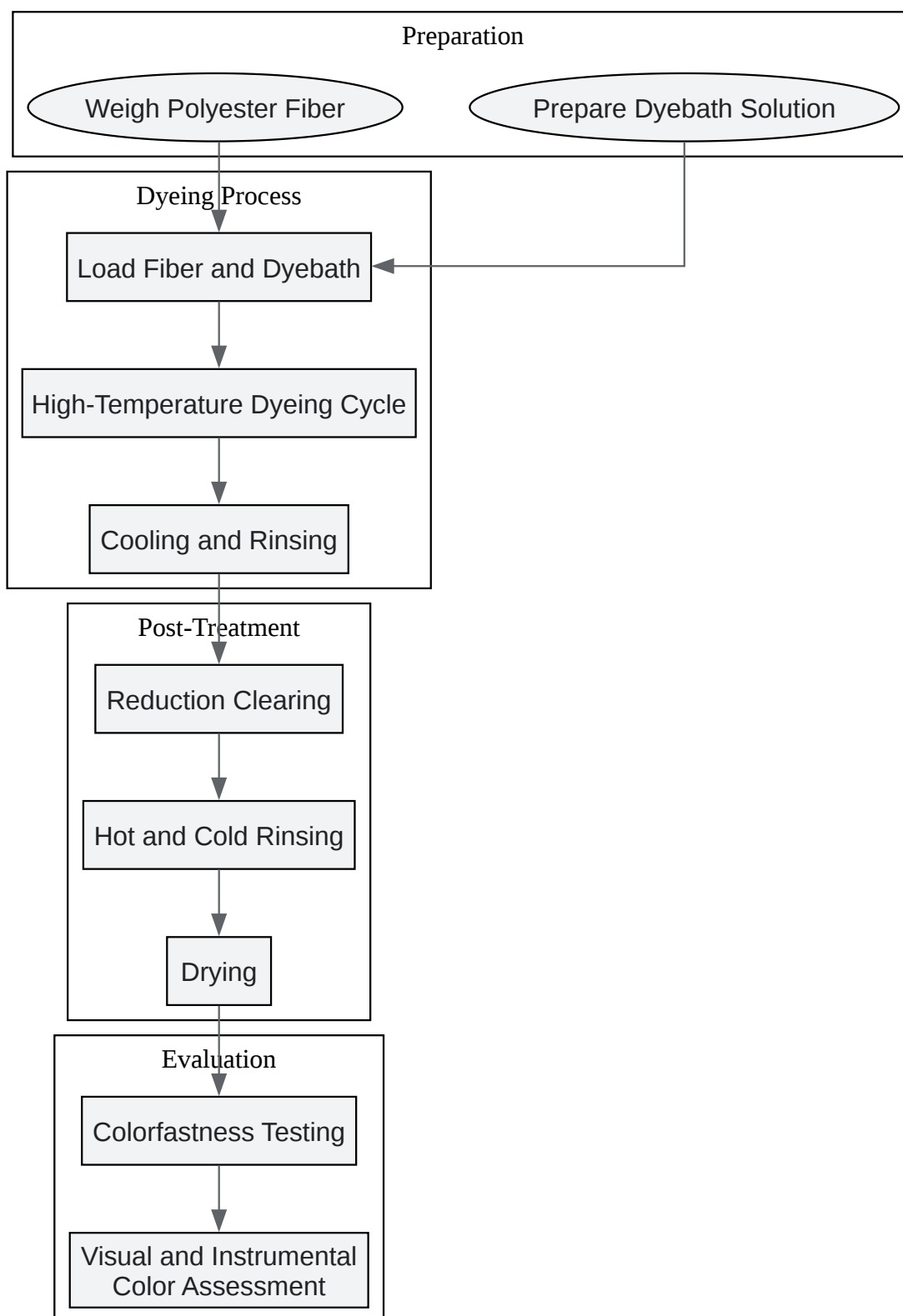
Material/Reagent	Grade
Polyester fiber/fabric	Scoured and bleached
Disperse Blue 291	Commercial Grade
Dispersing agent (anionic)	Laboratory Grade
Acetic acid (CH ₃ COOH)	Laboratory Grade
Sodium hydrosulfite (Na ₂ S ₂ O ₄)	Laboratory Grade
Sodium hydroxide (NaOH)	Laboratory Grade
Distilled or deionized water	

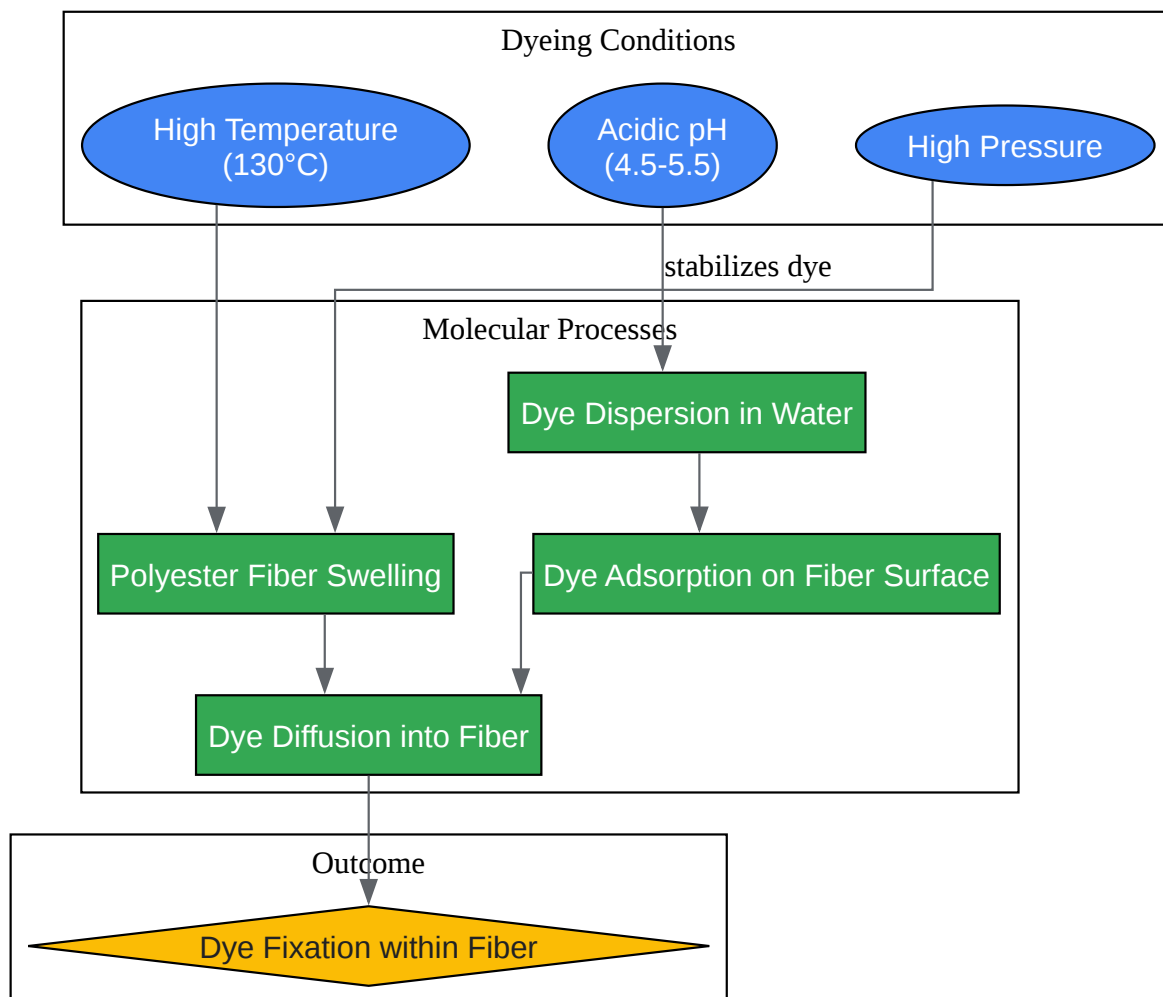
2.2. Equipment

- High-temperature laboratory dyeing machine (e.g., glycerin bath beaker dyer or similar)

- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Launder-Ometer or similar washing fastness tester
- Crockmeter
- Xenon arc lamp lightfastness tester
- Spectrophotometer for color measurement (optional)
- Grey scales for assessing color change and staining

2.3. Experimental Workflow





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